

1,5-dichloro-3-methyl-2-nitrobenzene safety data sheet

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Compound of Interest

Compound Name: 1,5-Dichloro-3-methyl-2-nitrobenzene

Cat. No.: B187763

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An In-Depth Technical Guide to the Safety Profile of **1,5-Dichloro-3-methyl-2-nitrobenzene**

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with official documentation from a chemical supplier.

Executive Summary

1,5-Dichloro-3-methyl-2-nitrobenzene (CAS No. 118665-00-2) is a chlorinated and nitrated aromatic compound. Publicly available, peer-reviewed toxicological and environmental data for this specific chemical is limited. The safety information presented is primarily derived from the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, which indicates hazards related to ingestion, inhalation, and skin/eye contact.^[1] Due to the scarcity of specific data, this guide also references toxicological information for the related isomer 2,5-Dichloronitrobenzene (CAS No. 89-61-2) and details the standardized OECD guidelines used to determine such chemical hazards.

Chemical Identification and Physical Properties

This section details the primary identifiers and known physical characteristics of **1,5-dichloro-3-methyl-2-nitrobenzene**.

Identifier	Value	Source
Chemical Name	1,5-Dichloro-3-methyl-2-nitrobenzene	[1] [2] [3]
Synonyms	3,5-Dichloro-2-nitrotoluene	[2]
CAS Number	118665-00-2	[1] [2] [3] [4] [5]
Molecular Formula	C7H5Cl2NO2	[1] [2] [3] [6]
Molecular Weight	206.03 g/mol	[1] [5] [6]
Physical Form	White to Yellow Solid	[1]
Storage Temperature	Room Temperature	[1] [5]

Hazard Classification and Safety

The compound is classified under GHS with a "Warning" signal word.[\[1\]](#)[\[6\]](#) The following tables summarize its hazard statements (H-statements) and precautionary statements (P-statements).

Code	Hazard Statement
H302	Harmful if swallowed
H332	Harmful if inhaled
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source:[\[1\]](#)

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

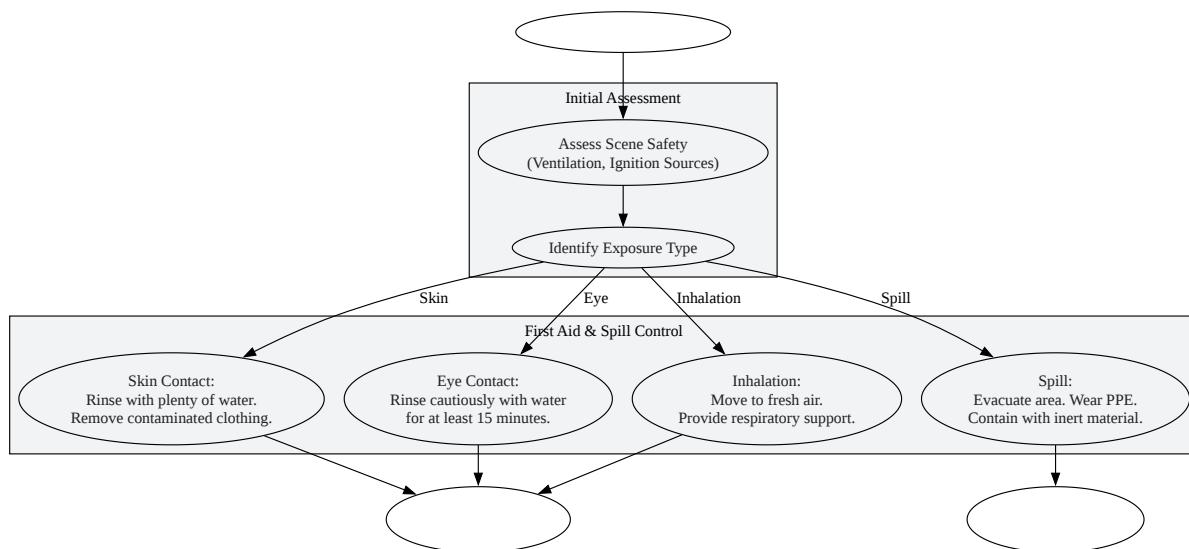
Source:[1][6]

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Health -> Class [!head=cluster_Output]; Physical -> Class; Env -> Class; Class -> Label [color="#34A853"]; Label -> SDS [color="#34A853"]; } axdot Caption: Logical workflow for GHS hazard classification of a chemical substance.[7][8][9]

Toxicological Data (Surrogate Analysis)

As specific toxicological values for **1,5-dichloro-3-methyl-2-nitrobenzene** are not available, data for the structural isomer 2,5-Dichloronitrobenzene (CAS 89-61-2) is presented for illustrative purposes. This compound has undergone more extensive testing.

Endpoint	Species	Route	Value	Source
LD50	Guinea Pig	Oral	800 mg/kg bw	[10]
LD50	Rat	Oral	1000 mg/kg bw	[10]
LD50	Rat	Dermal	> 2000 mg/kg bw	[10]
Carcinogenicity	IARC	-	Group 2B: Possibly carcinogenic to humans	[10]
Skin Irritation	In vitro	-	Not expected to be irritating	[10]
Eye Irritation	In vivo / In vitro	-	Irritating	[10]

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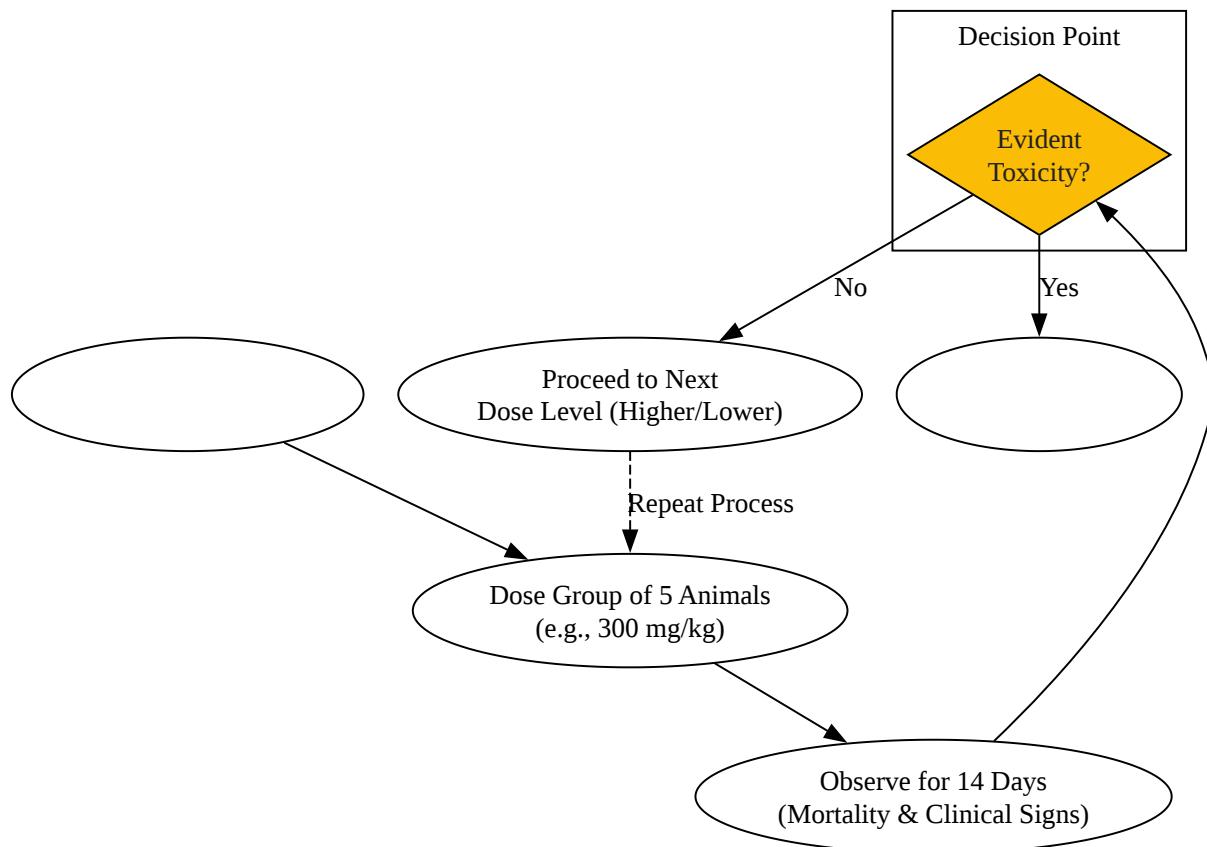
Experimental Protocols

The toxicological values cited above are typically determined using standardized, internationally recognized methods. Below are summaries of the key OECD (Organisation for Economic Co-operation and Development) test guidelines relevant to the hazard classifications of this chemical.

Acute Oral Toxicity - OECD Test Guideline 420 (Fixed Dose Procedure)

This method is designed to assess the acute toxic effects of a substance following a single oral administration.[11][12] It uses fewer animals than traditional LD50 tests.[12][13]

- Principle: Groups of animals, typically female rats, are dosed in a stepwise manner using a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[13][14] The goal is to identify a dose that produces clear signs of toxicity without causing mortality, thereby allowing for classification into a GHS category.[12][14]
- Methodology:
 - Sighting Study: A preliminary study is conducted with a single animal to determine the appropriate starting dose for the main study.[13]
 - Main Study: A group of five animals (per dose step) is fasted and then administered a single oral dose of the test substance via gavage.[14]
 - Observation: Animals are observed for mortality, clinical signs of toxicity (changes in behavior, weight, etc.), and other effects.[11] The observation period typically lasts for 14 days to monitor for both immediate and delayed effects.[11][12]
 - Endpoint: The results allow for the substance to be classified according to its acute oral toxicity hazard without calculating a precise LD50 value.[11][12]



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Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This guideline determines the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[15\]](#)

- Principle: A single dose of the test substance is applied to a small area of the skin of an animal, typically an albino rabbit.[\[15\]](#)[\[16\]](#) Untreated skin on the same animal serves as a control.[\[15\]](#)[\[16\]](#) The degree of irritation is scored at specific intervals.[\[15\]](#)

- Methodology:
 - Preparation: Approximately 24 hours before the test, the fur is clipped from the animal's dorsal area. Only animals with healthy, intact skin are used.[15]
 - Application: A dose of 0.5 g (for solids) or 0.5 mL (for liquids) is applied to a small patch of skin (approx. 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[15][16]
 - Exposure: The exposure period is typically 4 hours, after which the residual substance is removed.[16]
 - Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.[16]
 - Endpoint: The severity of the skin reactions is graded, and the substance is classified based on the scores and the reversibility of the observed damage.[15]

Conclusion and Recommendations

While a complete safety profile for **1,5-dichloro-3-methyl-2-nitrobenzene** is not available, the GHS classification indicates it should be handled as a hazardous substance that is harmful if swallowed or inhaled and causes skin and eye irritation. Researchers must wear appropriate personal protective equipment (PPE), including gloves and safety glasses, and handle the material in a well-ventilated area or a chemical fume hood. All institutional safety protocols should be strictly followed. Given the data gaps, it is prudent to treat this compound with a high degree of caution until more comprehensive toxicological studies are performed.

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